

# An In-Depth Technical Guide to Propylamine Hydrobromide: Structure, Synthesis, and Characterization

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## Compound of Interest

Compound Name: *propylamine hydrobromide*

Cat. No.: *B1643316*

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This guide provides a comprehensive technical overview of **propylamine hydrobromide** (also known as propylammonium bromide), a significant organic salt utilized in materials science and chemical synthesis. Designed for researchers, scientists, and drug development professionals, this document delves into the compound's molecular structure, physicochemical properties, synthesis protocols, and spectroscopic characterization, grounded in established scientific principles.

## Executive Summary & Structural Identification

**Propylamine hydrobromide** is the salt formed from the simple acid-base reaction between the weak base propylamine and the strong acid hydrobromic acid. Structurally, it consists of a propylammonium cation ( $[\text{CH}_3\text{CH}_2\text{CH}_2\text{NH}_3]^+$ ) and a bromide anion ( $\text{Br}^-$ ) held together by ionic attraction. It is crucial to distinguish this compound from its frequently confused analogue, 3-bromopropylamine hydrobromide. The latter is a bifunctional reagent used extensively in organic synthesis to introduce a bromopropylamine moiety. This guide focuses on the former, **propylamine hydrobromide**, while providing comparative context for its brominated counterpart.

The fundamental properties of **propylamine hydrobromide** are summarized below.

Identifier	Value	Source
CAS Number	4905-83-3	[1][2][3][4]
Molecular Formula	C <sub>3</sub> H <sub>10</sub> BrN or C <sub>3</sub> H <sub>9</sub> N·HBr	[1][4][5]
Molecular Weight	140.02 g/mol	[1][2][6]
IUPAC Name	propan-1-amine;hydrobromide	[2]
SMILES	CCC[NH3+].[Br-]	[6]
InChI Key	MVYQJCPZZBFMLF- UHFFFAOYSA-N	[2][6]

## Molecular Structure and Bonding

The core of **propylamine hydrobromide**'s structure is the ionic bond between the propylammonium cation and the bromide anion.

- **Propylammonium Cation** ([CH<sub>3</sub>CH<sub>2</sub>CH<sub>2</sub>NH<sub>3</sub>]<sup>+</sup>): The terminal amine group of propylamine acts as a Brønsted-Lowry base, accepting a proton (H<sup>+</sup>) from hydrobromic acid. This protonation results in a positively charged ammonium group (-NH<sub>3</sub><sup>+</sup>). The nitrogen atom adopts a tetrahedral geometry, bonded to one carbon and three hydrogen atoms. The propyl chain (CH<sub>3</sub>CH<sub>2</sub>CH<sub>2</sub>) maintains its sp<sup>3</sup> hybridized carbon framework.
- **Bromide Anion** (Br<sup>-</sup>): The bromide anion is the conjugate base of the strong acid HBr. It exists as a free, negatively charged ion.
- **Ionic Lattice**: In the solid state, these ions arrange into a crystalline lattice, stabilized by electrostatic forces. The precise crystal structure can be determined by X-ray crystallography, though detailed crystallographic data for this specific salt is not as commonly reported as for more complex molecules.

The diagram below illustrates the ionic pairing that defines the compound.

Ionic structure of **propylamine hydrobromide**.

## Physicochemical Properties

**Propylamine hydrobromide** presents as a white to off-white crystalline solid.[4] Its physical properties are dictated by its ionic nature, leading to a relatively high melting point and good solubility in polar solvents.

Property	Value	Source
Appearance	White to almost white powder/crystal	[4]
Melting Point	182 °C	[1][2]
Solubility	Soluble in water	
Hygroscopicity	Hygroscopic	[7]

## Synthesis and Purification Protocol

The synthesis of **propylamine hydrobromide** is a straightforward acid-base neutralization reaction. The protocol is designed to be self-validating by ensuring complete reaction and yielding a high-purity crystalline product.

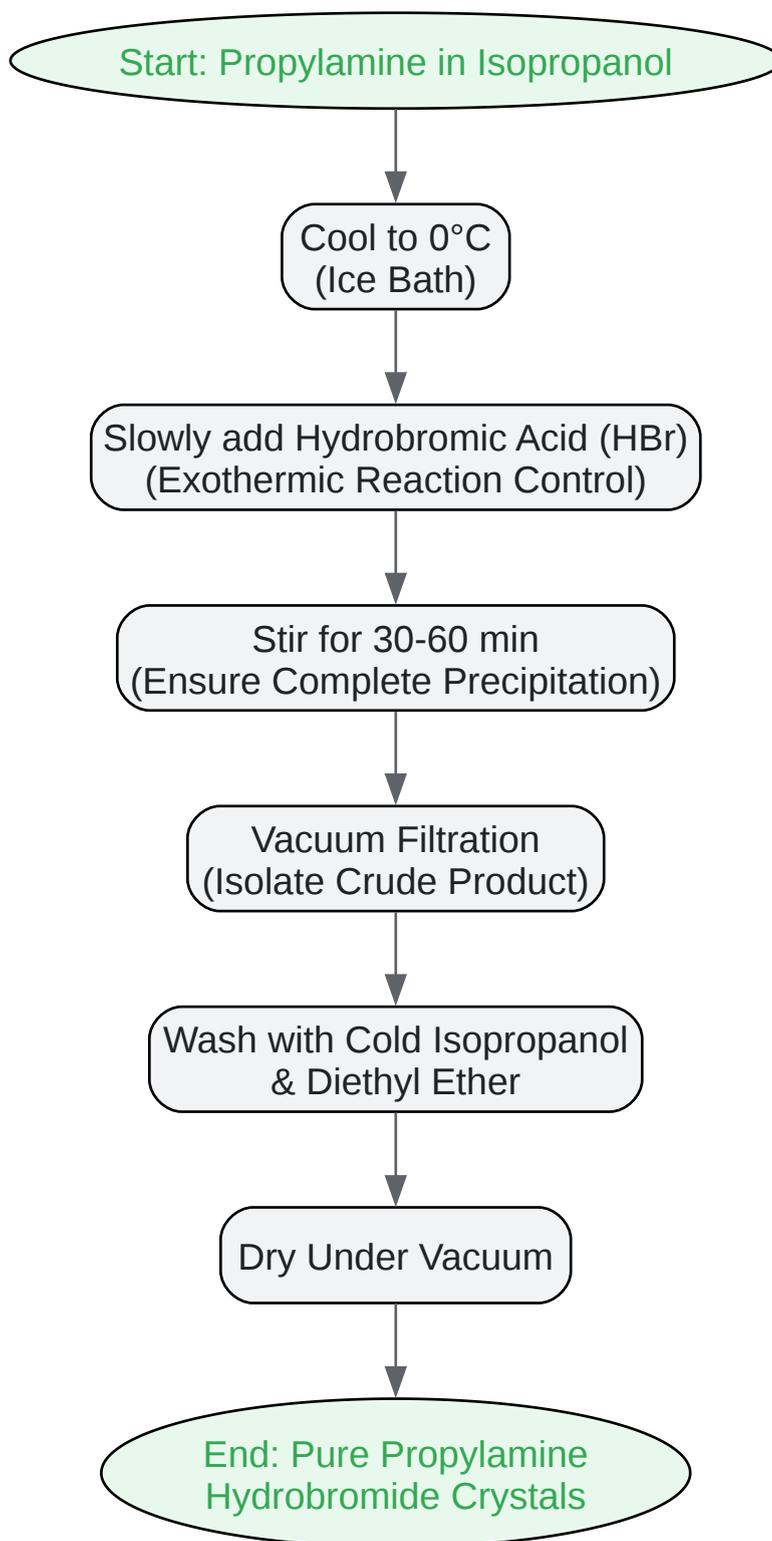
## Rationale of Experimental Choices

- **Solvent:** A polar solvent like isopropanol or ethanol is typically used to dissolve the starting amine and facilitate the precipitation of the final salt product, which is often less soluble in moderately polar organic solvents than its free base precursor.
- **Acid Addition:** Hydrobromic acid is added slowly and cautiously, often at reduced temperature (e.g., in an ice bath), to control the exothermic nature of the neutralization reaction.
- **Stoichiometry:** A slight excess of hydrobromic acid can be used to ensure all the propylamine is protonated, which aids in complete precipitation of the salt.
- **Purification:** The primary method of purification is crystallization. The crude product is precipitated, filtered, and can be recrystallized from a suitable solvent system (e.g., ethanol/ether) to remove any unreacted starting materials or byproducts. The purity is typically confirmed by melting point analysis and spectroscopic methods.

## Step-by-Step Synthesis Protocol

- **Preparation:** In a round-bottom flask equipped with a magnetic stirrer, dissolve propylamine (1.0 eq.) in anhydrous isopropanol (approx. 5-10 mL per gram of amine). Place the flask in an ice-water bath.
- **Acidification:** Slowly add a 48% aqueous solution of hydrobromic acid (~1.05 eq.) dropwise to the stirred amine solution. Monitor the temperature to ensure it does not rise excessively.
- **Precipitation:** As the acid is added, a white precipitate of **propylamine hydrobromide** will form. After the addition is complete, allow the mixture to stir in the ice bath for an additional 30-60 minutes to ensure complete precipitation.
- **Isolation:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the filter cake with a small amount of cold isopropanol, followed by cold diethyl ether, to remove residual acid and solvent.
- **Drying:** Dry the purified white solid under vacuum to remove all traces of solvent. The final product should be a free-flowing crystalline powder.

## Synthesis Workflow Diagram



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Workflow for the synthesis of **propylamine hydrobromide**.

## Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the identity and purity of the synthesized **propylamine hydrobromide**.

- $^1\text{H}$  NMR Spectroscopy: The proton NMR spectrum provides a definitive fingerprint of the molecule.
  - $-\text{NH}_3^+$  Protons: A broad singlet in the region of 7-8 ppm, characteristic of ammonium protons. The integration will correspond to 3H.
  - $-\text{CH}_2\text{-N}$  Protons: A triplet around 2.9-3.1 ppm (2H), shifted downfield due to the adjacent positively charged nitrogen.
  - $-\text{CH}_2\text{-}$  Protons: A sextet around 1.6-1.8 ppm (2H).
  - $-\text{CH}_3$  Protons: A triplet around 0.9-1.0 ppm (3H).[8]
- $^{13}\text{C}$  NMR Spectroscopy: The carbon spectrum will show three distinct signals corresponding to the three carbon atoms in the propyl chain, with chemical shifts influenced by their proximity to the ammonium group.
- Infrared (IR) Spectroscopy:
  - N-H Stretch: A strong, broad absorption band will be present in the  $3000\text{-}3200\text{ cm}^{-1}$  region, characteristic of the stretching vibrations of the N-H bonds in the ammonium group.
  - C-H Stretch: Aliphatic C-H stretching bands will appear just below  $3000\text{ cm}^{-1}$ .
  - N-H Bend: A bending vibration for the  $-\text{NH}_3^+$  group is expected around  $1500\text{-}1600\text{ cm}^{-1}$ .

## Applications in Research and Development

While a simple salt, **propylamine hydrobromide** serves as a key precursor in the field of materials science, particularly for the synthesis of perovskite materials.[5]

- Perovskite Solar Cells and LEDs: It is used as an organic cation source to form two-dimensional (2D) and quasi-2D hybrid perovskites.[2][5] These materials have tunable optoelectronic properties and are being investigated for use in high-performance light-emitting diodes (LEDs) and next-generation solar cells.[2][5] The propylammonium cation acts as a spacer between inorganic layers, influencing the material's stability and electronic characteristics.

## Safety and Handling

**Propylamine hydrobromide** is an irritant and should be handled with appropriate personal protective equipment (PPE).

- GHS Hazard Statements:
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]
- Precautionary Measures:
  - Handle in a well-ventilated area or fume hood.[9]
  - Wear protective gloves, safety goggles, and a lab coat.[9]
  - Avoid inhalation of dust.[9]
  - Store in a tightly closed container in a cool, dry place, as the material is hygroscopic.[7][9]

## Comparative Analogue: 3-Bromopropylamine Hydrobromide

For clarity, it is useful to compare **propylamine hydrobromide** with its brominated analogue, which is a more common reagent in synthetic organic chemistry.

Feature	Propylamine Hydrobromide	3-Bromopropylamine Hydrobromide
CAS Number	4905-83-3	5003-71-4[10][11][12]
Molecular Formula	C <sub>3</sub> H <sub>10</sub> BrN	C <sub>3</sub> H <sub>9</sub> Br <sub>2</sub> N[11][12]
Molecular Weight	140.02 g/mol	218.92 g/mol [10][11][12]
Structure	[CH <sub>3</sub> CH <sub>2</sub> CH <sub>2</sub> NH <sub>3</sub> ] <sup>+</sup> Br <sup>-</sup>	[BrCH <sub>2</sub> CH <sub>2</sub> CH <sub>2</sub> NH <sub>3</sub> ] <sup>+</sup> Br <sup>-</sup>
Primary Use	Perovskite precursor[5]	Bifunctional synthetic building block

The presence of the bromine atom on the propyl chain in 3-bromopropylamine hydrobromide makes it a versatile tool for introducing a propylamine group into other molecules via nucleophilic substitution reactions.[10]

## References

- Synthesis of propyl bromide. PrepChem.com. [Link]
- 3-Bromopropylamine hydrobromide | C<sub>3</sub>H<sub>9</sub>Br<sub>2</sub>N | CID 78701. PubChem, National Center for Biotechnology Information. [Link]
- Propylamine Hydrobromide. MySkinRecipes. [Link]
- 3-Bromopropan-1-aminehydrobromide | C<sub>3</sub>H<sub>9</sub>Br<sub>2</sub>N | CID 73994953. PubChem, National Center for Biotechnology Information. [Link]
- propylamine low high resolution 1H proton nmr spectrum. Doc Brown's Chemistry. [Link]
- n-Propylammonium bromide | CAS 4905-83-3. Greatcell Solar Materials. [Link]
- n-Propylmagnesium bromide. Wikipedia. [Link]
- Di-Propylammonium bromide | CAS 7334-96-5. Greatcell Solar Materials. [Link]

- Propyl ammonium bromide | C<sub>3</sub>H<sub>10</sub>BrN | CID 21958098. PubChem, National Center for Biotechnology Information. [[Link](#)]

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## Sources

- 1. Page loading... [[guidechem.com](#)]
- 2. jk-sci.com [[jk-sci.com](#)]
- 3. 4905-83-3|Propylamine Hydrobromide|BLD Pharm [[bldpharm.com](#)]
- 4. Propylamine Hydrobromide | CymitQuimica [[cymitquimica.com](#)]
- 5. n-Propylammonium bromide | CAS 4905-83-3 [[greatcellsolarmaterials.com](#)]
- 6. Propyl ammonium bromide | C<sub>3</sub>H<sub>10</sub>BrN | CID 21958098 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 7. sigmaaldrich.com [[sigmaaldrich.com](#)]
- 8. propylamine low high resolution 1H proton nmr spectrum of propanaamine analysis interpretation of chemical shifts ppm spin spin line splitting doc brown's advanced organic chemistry revision notes [[docbrown.info](#)]
- 9. echemi.com [[echemi.com](#)]
- 10. echemi.com [[echemi.com](#)]
- 11. 3-Bromopropylamine hydrobromide | C<sub>3</sub>H<sub>9</sub>Br<sub>2</sub>N | CID 78701 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]
- 12. chemscene.com [[chemscene.com](#)]
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